

Personal protective equipment for handling 1-Allylimidazole

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Compound of Interest

Compound Name: 1-Allylimidazole

Cat. No.: B1265945

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Essential Safety and Handling Guide for 1-Allylimidazole

This guide provides immediate, essential safety protocols and logistical information for handling **1-Allylimidazole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Chemical and Physical Properties

| Property | Value |
|-------------------|--|
| Appearance | Colorless to light yellow liquid.[1][2][3] |
| CAS Number | 31410-01-2 |
| Molecular Formula | C6H8N2 |
| Flash Point | 101 °C (213.80 °F)[1] |
| Storage | Store in a cool, dry, well-ventilated place in a tightly closed container.[1][4][5][6] |

Hazard Identification and Safety Ratings

| Hazard Classification | Description |
|-------------------------|---|
| GHS Hazard Statements | Harmful if swallowed (H302), Causes severe skin burns and eye damage (H314).[2][5][6] |
| NFPA Rating (estimated) | Health: 3, Flammability: 1, Instability: 0.[1] |

Operational Plan: Handling and Personal Protective Equipment (PPE)

Safe handling of **1-Allylimidazole** requires strict adherence to engineering controls and the use of appropriate personal protective equipment.

Engineering Controls:

- Ventilation: Always handle this chemical within a properly functioning certified laboratory chemical fume hood.[1][4][7][8]
- Safety Stations: An emergency eyewash unit and a safety shower must be readily accessible, ideally within fifty feet and ten seconds of the work area.[1][4][7]

Required Personal Protective Equipment (PPE):

| PPE Category | Specification | Rationale |
|-------------------------|---|---|
| Eye and Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] A face shield may also be necessary. | Protects against severe eye burns and damage. [1] [5] [7] |
| Skin Protection | Gloves: Wear appropriate protective gloves to prevent skin exposure. [1] [7] Inspect gloves before use and use proper removal techniques. Clothing: Wear appropriate protective clothing to prevent skin exposure. [1] [7] An impervious, long-sleeved gown that closes in the back is recommended. [9] | Prevents severe skin burns. [1] [5] [7] |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation occurs, or during a spill. [1] [7] | Protects against chemical burns to the respiratory tract. [1] |

Procedural Guidance: Step-by-Step Protocols

General Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before use.
- Wash hands thoroughly after handling.[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[7\]](#)

- Avoid all contact with eyes, skin, and clothing.[1][8]
- Do not breathe vapor, mist, or gas.[1][7]
- Keep the container tightly closed when not in use.[1][8]
- Use only in a chemical fume hood.[1][7][8]
- Contaminated work clothing should not be allowed out of the workplace.[7]
- Discard any contaminated shoes.[1]

Storage Protocol:

- Store in a designated "Corrosives area".[1][6][7][8]
- Ensure the container is kept tightly closed in a dry, cool, and well-ventilated place.[1][4][7][8]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[4][7]

Emergency and Disposal Plans

First Aid Measures:

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately get medical aid. [1] Do not allow the victim to rub or close their eyes. [1] Flush eyes with copious amounts of water for at least 15-30 minutes. [1] [7] [8] |
| Skin Contact | Immediately get medical aid. [1] Flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. [1] [7] [8] Wash clothing before reuse. [1] |
| Inhalation | Immediately get medical aid. [1] Move the person to fresh air. [1] If breathing is difficult, give oxygen. [1] [7] [8] Do NOT use mouth-to-mouth resuscitation. [1] [7] [8] |
| Ingestion | Immediately get medical aid. [1] Do NOT induce vomiting. [1] [5] If the victim is conscious and alert, give 2-4 cupfuls of milk or water. [1] |

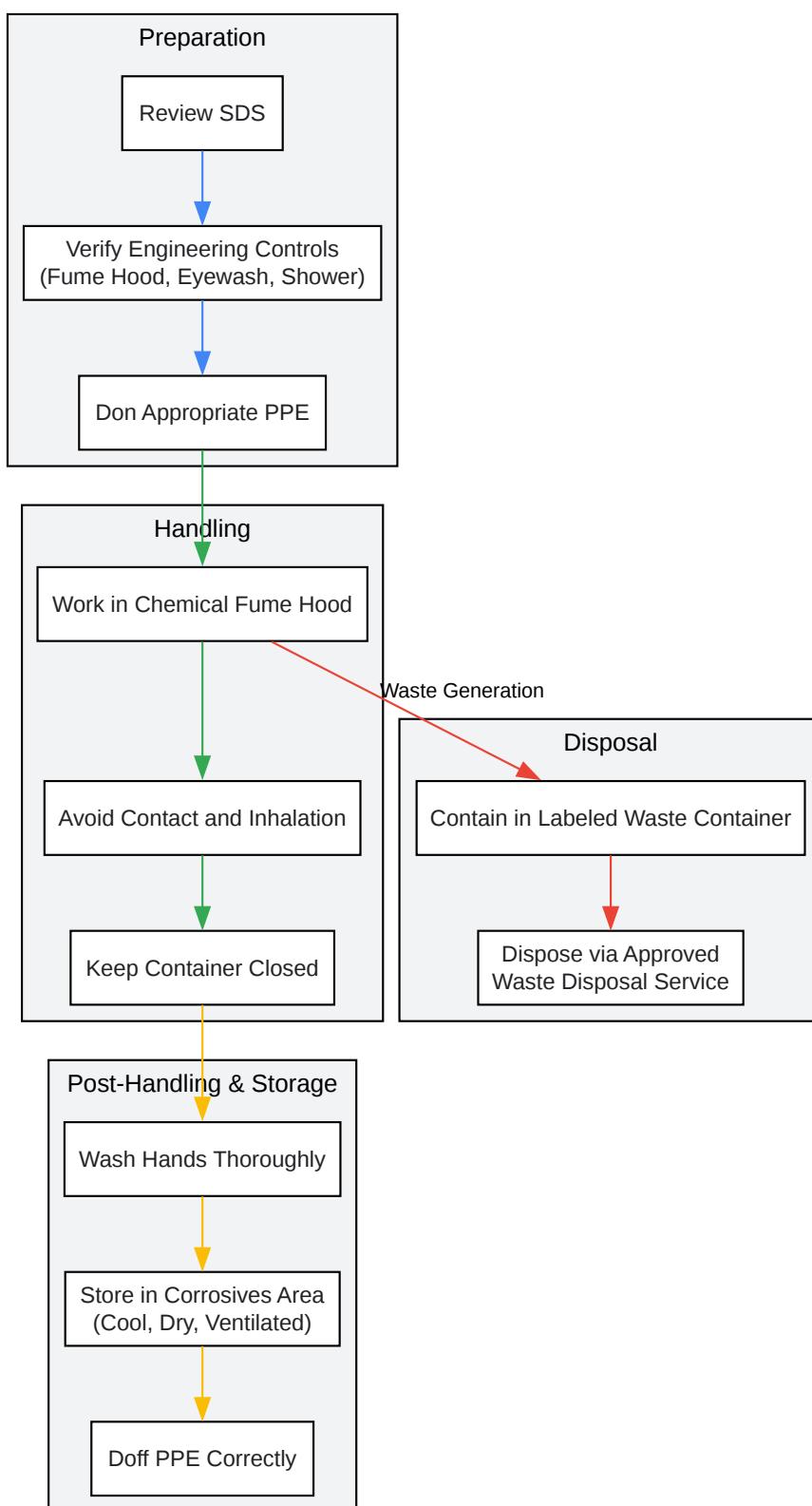
Spill and Leak Response:

- Evacuate personnel to a safe area.[\[8\]](#)
- Ensure adequate ventilation.[\[1\]](#)[\[8\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wear the appropriate PPE as outlined in Section 8 of the SDS.[\[1\]](#)
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[\[1\]](#)
- Using a non-sparking tool, scoop up the material and place it into a suitable, labeled container for disposal.[\[1\]](#)
- Prevent runoff from entering storm sewers and ditches.[\[1\]](#)

Disposal Plan:

- Dispose of waste material in accordance with all applicable national and local regulations.[\[5\]](#)
- Chemicals should be left in their original containers and not mixed with other waste.
- Entrust disposal to a licensed waste disposal company.[\[5\]](#) Handle uncleaned containers as you would the product itself.

Diagrams

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Caption: Workflow for Safe Handling of **1-Allylimidazole**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 1-allyl-1H-imidazole | C6H8N2 | CID 35794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 5. tcichemicals.com [tcichemicals.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. publications.ashp.org [publications.ashp.org]
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